

Application Notes and Protocols for Al-Pt High-Temperature Coatings

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Compound of Interest

Compound Name: *aluminum;platinum*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the practical applications, experimental protocols, and performance data of Aluminum-Platinum (Al-Pt) coatings for high-temperature environments. This document is intended to serve as a valuable resource for researchers and professionals working in materials science, aerospace, power generation, and other fields where resistance to extreme temperatures and corrosive environments is critical.

Introduction to Al-Pt High-Temperature Coatings

Aluminum-platinum (Al-Pt) coatings are a cornerstone of high-temperature protection systems, particularly for nickel-based superalloys used in the hot sections of gas turbines and jet engines.^[1] These coatings primarily consist of platinum-modified nickel aluminide (NiAl), which forms a slow-growing, highly adherent alumina (Al_2O_3) scale upon exposure to high temperatures. This thermally grown oxide (TGO) layer is the primary barrier against oxidation and hot corrosion.^[2]

The addition of platinum to aluminide coatings significantly enhances their performance in several ways:

- **Improved Alumina Scale Adherence:** Platinum promotes the selective oxidation of aluminum and improves the adhesion of the protective alumina scale, reducing the likelihood of spallation during thermal cycling.[\[3\]](#)
- **Reduced Oxidation Rate:** Pt-modified aluminide coatings exhibit a lower oxidation rate compared to simple aluminide coatings.[\[4\]](#)
- **Enhanced Hot Corrosion Resistance:** The presence of platinum improves the coating's resistance to degradation from molten salts, which can be a significant issue in marine and industrial environments.[\[5\]](#)[\[6\]](#)
- **Inhibition of Detrimental Phase Transformations:** Platinum can help to stabilize the desirable β -NiAl phase and prevent the formation of less protective phases.

Practical Applications

The primary application for Al-Pt coatings is in the most demanding high-temperature environments, including:

- **Gas Turbine Engines (Aerospace and Power Generation):**
 - **Turbine Blades and Vanes:** These components are directly exposed to hot combustion gases and experience extreme temperatures and corrosive conditions. Al-Pt coatings are applied to extend their operational life and prevent catastrophic failure.[\[1\]](#)[\[6\]](#)
 - **Combustor Cans and Liners:** Components within the combustion section of the engine also benefit from the high-temperature protection afforded by Al-Pt coatings.
- **Jet Engines:** Similar to gas turbines, components in the hot section of jet engines rely on Al-Pt coatings for survival and performance.
- **Other High-Temperature Industrial Applications:** Any application involving nickel-based superalloys exposed to high temperatures and oxidative or corrosive atmospheres can potentially benefit from Al-Pt coatings.

Quantitative Performance Data

The following table summarizes typical compositions and performance characteristics of various Al-Pt coatings on nickel-based superalloys.

Coating Type	Substrate	Pt Content (wt.%)	Al Content (wt.%)	Coating Thickness (μm)	Test Condition	Performance Metric	Reference
Simple Aluminide	Nickel-based Superalloy	0	~25	~40	1150°C, Cyclic Oxidation (24h cycles)	Shorter lifetime compared to Pt-containing coatings	[4]
Platinum-Aluminide	Nickel-based Superalloy	~55	~25	~40	1150°C, Cyclic Oxidation (24h cycles)	Substantially outperformed simple aluminide	[4]
Pt-Modified Aluminide	CMSX-4	-	-	-	1100°C, Cyclic Oxidation	Superior oxidation resistance over plain aluminide	[3]
(Ni,Pt)Al	MAR M247	15.8	19	46	As-coated	Single-phase structure	[1]
(Pt+Pd+Zr)-Al	MAR M247	12.2	18.7	51.7	As-coated	Multi-element modified	[1]
(Pt+Pd+Hf)-Al	MAR M247	16.2	18.1	46	As-coated	Multi-element modified	[1]

Experimental Protocols

Protocol for Application of Platinum-Modified Aluminide Coatings

This protocol outlines the typical steps for producing a two-layer, platinum-modified aluminide coating on a nickel-based superalloy substrate. The process involves platinum electroplating followed by a diffusion aluminizing process, such as pack cementation or chemical vapor deposition (CVD).

4.1.1. Substrate Preparation

- **Degreasing:** Thoroughly clean the substrate with a suitable solvent (e.g., acetone, ethanol) in an ultrasonic bath to remove any organic contaminants.
- **Grit Blasting:** Abrade the surface of the substrate using fine alumina (Al_2O_3) grit (e.g., 220 mesh) to create a clean, uniform, and slightly roughened surface to enhance coating adhesion.
- **Final Cleaning:** Ultrasonically clean the grit-blasted substrate in a solvent to remove any residual abrasive particles.

4.1.2. Platinum Electroplating

- **Bath Preparation:** Prepare an aqueous platinum electroplating solution. A common formulation is a phosphate-based bath. Alternatively, an acid chloride electrolyte can be used.[\[7\]](#)[\[8\]](#)
- **Electroplating:**
 - Immerse the cleaned substrate (cathode) and a platinum or platinized titanium anode in the electroplating bath.
 - Maintain the bath temperature, typically between 70-90°C.
 - Apply a direct current with a specific current density (e.g., 0.5 - 2.0 A/dm²) for a duration calculated to achieve the desired platinum layer thickness (typically 5-10 μm).

- Post-Plating Cleaning: Rinse the platinum-plated substrate with deionized water and dry it thoroughly.

4.1.3. Diffusion Heat Treatment (Optional but Recommended)

- Furnace Treatment: Place the platinum-plated substrate in a vacuum or inert atmosphere (e.g., argon) furnace.
- Heating Cycle: Heat the substrate to a temperature of 1000-1100°C and hold for 1-2 hours to diffuse the platinum into the nickel-based superalloy substrate. This step improves the adhesion of the platinum layer.

4.1.4. Aluminizing

Method A: Pack Cementation (High Activity)^{[9][10]}

- Pack Mixture Preparation: Prepare a powder mixture consisting of:
 - An aluminum source (e.g., Al powder or Cr-Al alloy powder).
 - A halide activator (e.g., NH_4Cl or AlF_3), typically 1-2 wt.%.
 - An inert filler (e.g., Al_2O_3 powder).
- Packing: Place the platinum-plated (and optionally diffusion-treated) substrates in a retort and surround them with the pack mixture.
- Furnace Cycle:
 - Heat the sealed retort in a furnace under an inert atmosphere (e.g., argon) to a temperature between 800°C and 950°C.
 - Hold for 4-10 hours. During this time, volatile aluminum halides form and transport aluminum to the substrate surface, where it diffuses inward to form the aluminide layer.
- Cooling and Cleaning: Cool the retort to room temperature, and then carefully remove the coated substrates and clean off any remaining pack mixture.

Method B: Chemical Vapor Deposition (CVD)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Chamber Setup: Place the platinum-plated substrates in a CVD reactor.
- Process Parameters:
 - Heat the substrates to a deposition temperature, typically between 1000°C and 1100°C.
 - Introduce a carrier gas (e.g., hydrogen or argon).
 - Introduce a precursor gas containing aluminum, typically generated by passing a reactive gas like hydrogen chloride (HCl) over heated aluminum pellets to form aluminum chlorides (e.g., AlCl_3).
 - Maintain a controlled pressure within the reactor.
- Deposition: The aluminum-containing gas decomposes at the hot substrate surface, depositing aluminum which then diffuses into the substrate to form the aluminide coating. The duration of this step determines the final coating thickness.
- Cooling: After the desired coating thickness is achieved, stop the flow of precursor gas and cool the reactor under an inert atmosphere.

Protocol for High-Temperature Performance Testing

4.2.1. Isothermal and Cyclic Oxidation Testing (Based on ASTM D2485 principles)[\[14\]](#)

- Sample Preparation: Cut coated specimens into coupons of appropriate dimensions for weight change measurements.
- Initial Measurement: Clean the coupons, and accurately measure their initial weight and dimensions.
- Isothermal Oxidation:
 - Place the coupons in a high-temperature furnace in air at a constant temperature (e.g., 1100°C, 1150°C).

- Remove the coupons at predetermined intervals (e.g., 10, 50, 100 hours), cool them to room temperature, and weigh them to determine the mass change.
- Cyclic Oxidation:
 - Place the coupons in a furnace preheated to the test temperature (e.g., 1100°C).
 - Hold at the high temperature for a specified duration (e.g., 1 hour).
 - Rapidly cool the coupons to near room temperature (e.g., using forced air). This completes one cycle.
 - Repeat the cycle for a predetermined number of cycles or until coating failure (indicated by significant weight loss due to spallation).
 - Weigh the coupons after a set number of cycles to monitor weight change.
- Analysis: Analyze the weight change data (mg/cm²) as a function of time or number of cycles. Characterize the oxide scale and coating microstructure using techniques like SEM, EDS, and XRD.

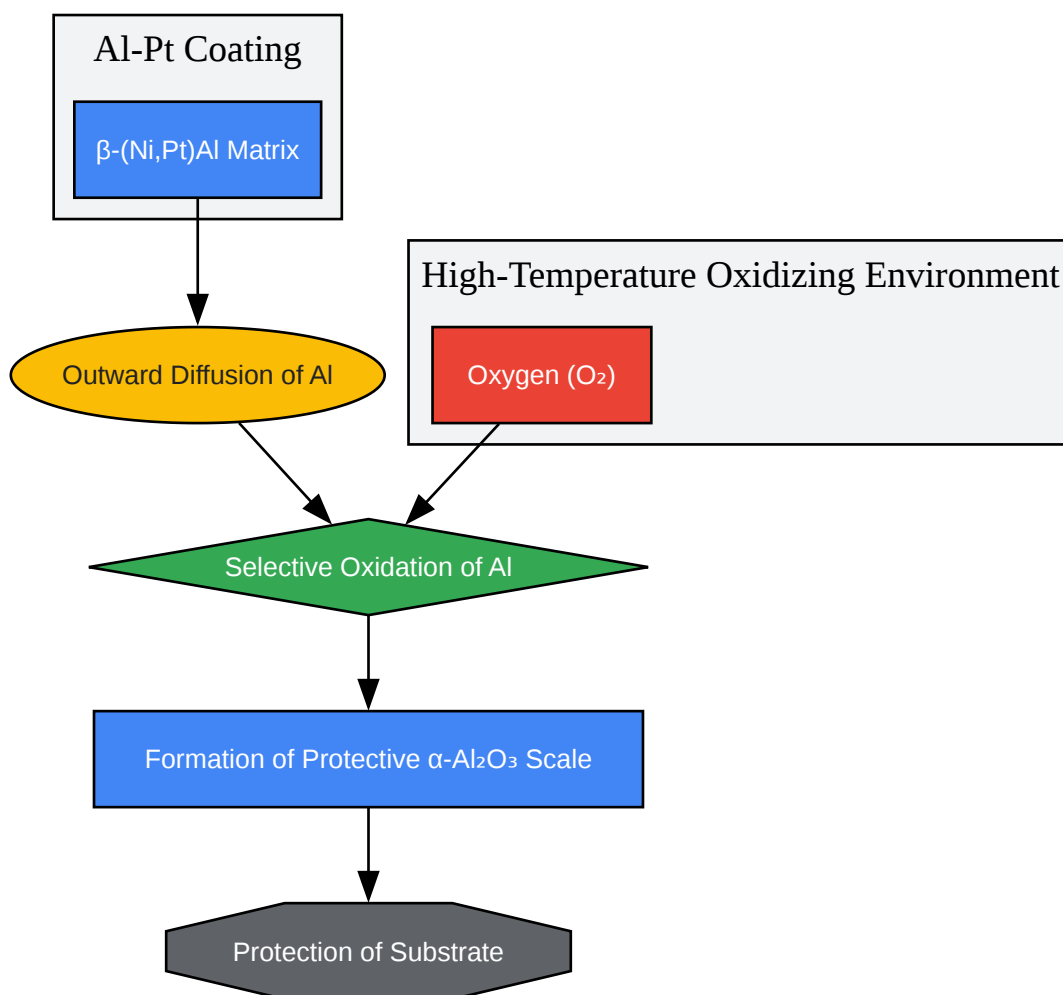
4.2.2. Hot Corrosion Burner Rig Testing[\[15\]](#)[\[16\]](#)

- Sample Preparation: Prepare coated specimens, often in the form of pins or paddles.
- Burner Rig Setup:
 - Mount the specimens in a carousel within the burner rig.
 - Ignite the burner using a fuel such as jet fuel or natural gas.
 - Adjust the air-to-fuel ratio to achieve the desired combustion gas temperature and velocity.
- Corrodant Injection:
 - Prepare a salt solution (e.g., a mixture of NaCl and Na₂SO₄ in deionized water) to simulate a marine or industrial environment.

- Inject the salt solution into the combustion chamber at a controlled rate to achieve a specific salt concentration in the gas stream.
- Testing:
 - Rotate the specimens in the hot gas stream at a specific temperature (e.g., 900°C for Type I hot corrosion, 700°C for Type II).
 - The test can be run continuously or with thermal cycles.
- Evaluation:
 - Periodically remove the specimens for visual inspection and weight change measurement.
 - After the test, perform metallographic cross-section analysis to measure the extent of corrosion, including the depth of penetration and internal attack.

Visualizations

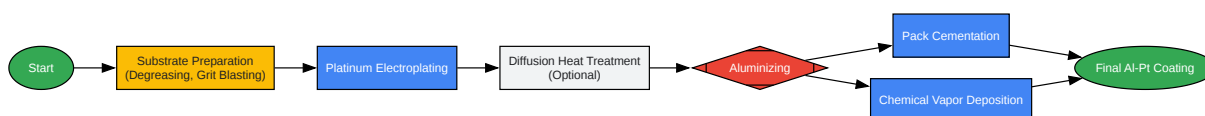
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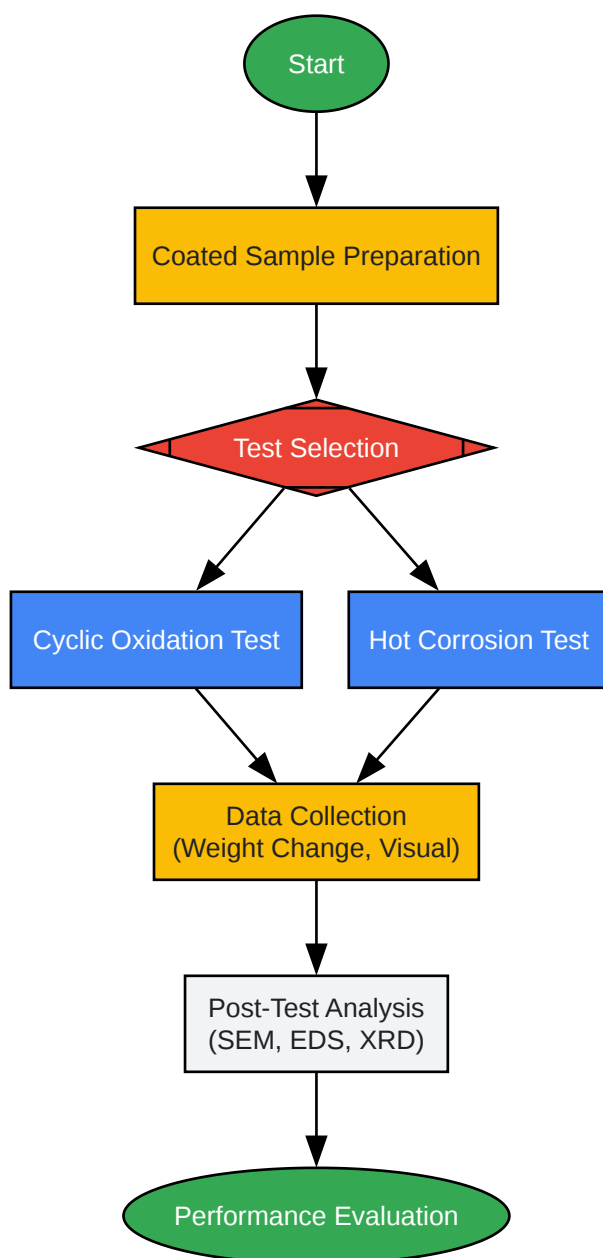
Caption: Mechanism of protective alumina scale formation on an Al-Pt coating.

Experimental Workflows



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Caption: Workflow for the application of Al-Pt high-temperature coatings.



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Caption: Workflow for high-temperature testing of Al-Pt coatings.

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